

A Comprehensive Technical Guide to 1-Nitrobutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Nitrobutane

Cat. No.: B1203751

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **1-Nitrobutane**, a versatile nitroalkane compound. This document covers its fundamental chemical identifiers, molecular structure, and key physicochemical properties.

Chemical Identity and Properties

1-Nitrobutane is a colorless to pale yellow liquid at room temperature with a slightly sweet odor.^[1] It is an organic compound characterized by a nitro group (-NO₂) attached to a butane backbone.^[1] Its chemical identity and key properties are summarized below.

| Property | Value | Reference |
|-------------------|--|--------------------------|
| CAS Number | 627-05-4 | [1][2][3][4][5][6][7][8] |
| Molecular Formula | C4H9NO2 | [1][2][3][5][6][7][8] |
| Molecular Weight | 103.12 g/mol | [1][2][3][6] |
| Melting Point | -81 °C | [3][6] |
| Boiling Point | 152-153 °C | [3][5][6] |
| Density | 0.973 g/cm ³ at 20 °C | [3][5] |
| Flash Point | 44 °C | [3][5] |
| Solubility | Limited solubility in water; soluble in organic solvents. | [1][5] |
| SMILES | CCCC--INVALID-LINK--[O-] | [3][6] |
| InChI Key | NALZTFARIYUCBY- UHFFFAOYSA-N | [1][6][7][8] |

Molecular Structure

The molecular structure of **1-Nitrobutane** consists of a four-carbon butane chain with a nitro group attached to the first carbon atom.

Caption: Molecular structure of **1-Nitrobutane**.

Chemical Synthesis and Reactivity

1-Nitrobutane is primarily utilized as a solvent and as an intermediate in various organic syntheses, including the production of pharmaceuticals and agrochemicals.[1] It can participate in a range of chemical reactions, such as nucleophilic substitutions and reductions, making it a valuable building block in synthetic organic chemistry.[1] For instance, it is used in methods for preparing amines by reducing the nitro compound.[4]

As a nitroalkane, **1-Nitrobutane** is considered a mild oxidizing agent.[9] Caution is advised when mixing it with reducing agents, as this can lead to vigorous and potentially explosive

reactions, especially at elevated temperatures and pressures.[9] It can also react with inorganic bases to form explosive salts.[9]

Safety and Handling

1-Nitrobutane is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area.[1][9] It is classified as a Dangerous Good for transport and may be subject to additional shipping charges.[2] Due to its potential health hazards upon exposure, appropriate personal protective equipment should be worn when handling this chemical.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 627-05-4: 1-Nitrobutane | CymitQuimica [cymitquimica.com]
- 2. scbt.com [scbt.com]
- 3. 1-Nitrobutane | 627-05-4 | FN67980 | Biosynth [biosynth.com]
- 4. 1-NITROBUTANE | 627-05-4 [chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. 1-nitrobutane [stenutz.eu]
- 7. 1-Nitrobutane | SIELC Technologies [sielc.com]
- 8. Butane, 1-nitro- [webbook.nist.gov]
- 9. 1-Nitrobutane | C₄H₉NO₂ | CID 12302 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1-Nitrobutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203751#1-nitrobutane-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com